

Personal protective equipment for handling 1,1-Dimethyl-3-phenylpropyl acetate

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Compound of Interest		
Compound Name:	1,1-Dimethyl-3-phenylpropyl	
	acetate	
Cat. No.:	B085564	Get Quote

Essential Safety and Handling Guide for 3- Phenylpropyl Acetate

Disclaimer: The following information is based on publicly available Safety Data Sheets (SDS) for "3-Phenylpropyl acetate" (CAS No. 122-72-5). It is crucial to verify the identity of your specific chemical and consult the SDS provided by your supplier for the most accurate and comprehensive safety information.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling 3-Phenylpropyl acetate in a laboratory setting.

Personal Protective Equipment (PPE) Recommendations

The appropriate level of PPE is critical to ensure safety when handling 3-Phenylpropyl acetate. The following table summarizes the recommended PPE based on the potential for exposure.



Exposure Level	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Minimal/Incident al Contact	Safety glasses with side- shields[1]	Chemically resistant gloves (e.g., Nitrile, Neoprene)[1]	Laboratory coat	Not typically required if handled in a well-ventilated area[2]
Potential for Splash	Goggles with indirect ventilation[1]	Chemically resistant gloves (e.g., Nitrile, Neoprene)[1]	Chemical- resistant apron or coveralls[3]	An organic vapor cartridge respirator may be necessary if ventilation is inadequate[4]
Emergency/Spill	Face shield and chemical splash goggles[1]	Heavy-duty, chemically resistant gloves[3]	Full chemical- resistant suit[3]	Supplied-air respirator (SAR) or self-contained breathing apparatus (SCBA)[3][4]

Note: The selection of glove material should be based on the specific breakthrough time and degradation data provided by the glove manufacturer.[2] It is recommended to avoid powdered latex gloves to prevent potential allergic reactions.[1]

Operational and Handling Plan

Proper handling procedures are essential to minimize exposure and ensure a safe working environment.

- 1. Engineering Controls:
- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Ensure eyewash stations and safety showers are readily accessible.



- 2. Safe Handling Practices:
- Avoid contact with skin and eyes.[6]
- Do not inhale vapors or mists.[5]
- Wash hands thoroughly after handling.[5]
- Keep containers tightly closed when not in use.[5]
- Use non-sparking tools and take precautionary measures against static discharge. [5][6]
- 3. Storage:
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- Keep away from heat, sparks, and open flames.[6]

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to contain and clean up the material safely.

- 1. Spill Response:
- Evacuate non-essential personnel from the area.
- Eliminate all ignition sources.[7]
- Wear appropriate PPE as outlined in the "Emergency/Spill" section of the PPE table.
- Absorb the spill with an inert, non-combustible absorbent material such as sand, diatomaceous earth, or vermiculite.[2][7]
- Collect the absorbed material into a suitable, labeled container for disposal.
- Do not allow the spilled material to enter drains or waterways.[2][7]



2. Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.[7]
- Contaminated materials and empty containers should be treated as hazardous waste and disposed of through a licensed waste disposal contractor.
- Do not reuse empty containers.[7]

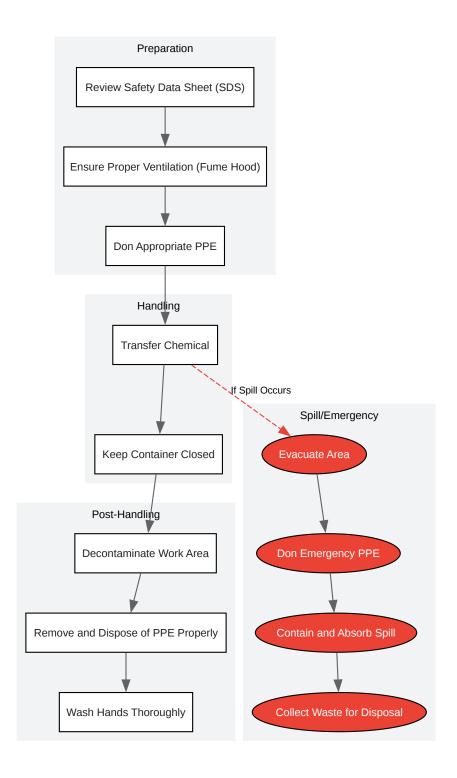
Chemical Properties

The following table summarizes key quantitative data for 3-Phenylpropyl acetate.

Property	Value
Molecular Weight	178.23 g/mol [2]
Boiling Point	252 °C (485.6 °F)[2]
Flash Point	99 °C (210.2 °F)[2]
Autoignition Temperature	445 °C (833 °F)[2]
Density	1.01 g/cm ³ at 20 °C[8]
Oral LD50 (Rat)	4,700 mg/kg[2]
Dermal LD50 (Rabbit)	>5,000 mg/kg[2]

Workflow for Safe Handling of 3-Phenylpropyl Acetate





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Caption: A workflow diagram outlining the key steps for the safe handling of 3-Phenylpropyl acetate.



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